

# 3,5-Diethynylbenzoic acid structure and characterization data

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## Compound of Interest

Compound Name: 3,5-Diethynylbenzoic acid

Cat. No.: B1340155

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## 3,5-Diethynylbenzoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,5-Diethynylbenzoic acid** is a highly functionalized aromatic carboxylic acid of significant interest in medicinal chemistry, materials science, and organic synthesis. Its rigid, linear ethynyl groups, coupled with the reactive carboxylic acid moiety, make it a versatile building block for the construction of complex molecular architectures, including metal-organic frameworks (MOFs), polymers, and pharmacologically active compounds. This technical guide provides a detailed overview of the structure, characterization, and synthesis of **3,5-diethynylbenzoic acid**, intended to serve as a valuable resource for researchers and professionals in related fields.

### Chemical Structure and Properties

**3,5-Diethynylbenzoic acid** possesses a central benzene ring substituted with a carboxylic acid group at position 1 and two ethynyl (acetylenic) groups at positions 3 and 5.

Chemical Structure:

Molecular Formula:  $C_{11}H_6O_2$ [\[1\]](#)

Molecular Weight: 170.16 g/mol [1]

IUPAC Name: **3,5-diethynylbenzoic acid**[1]

CAS Registry Number: 883106-26-1[1]

Physical Form: Solid[2]

## Characterization Data

A thorough characterization is essential for confirming the identity and purity of **3,5-diethynylbenzoic acid**. The following tables summarize the key characterization data.

**Table 1: Physicochemical Properties**

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>6</sub> O <sub>2</sub>	[1]
Molecular Weight	170.16 g/mol	[1]
Physical Form	Solid	[2]

Note: Experimental values for melting point and boiling point are not readily available in the surveyed literature.

**Table 2: Spectroscopic Data**

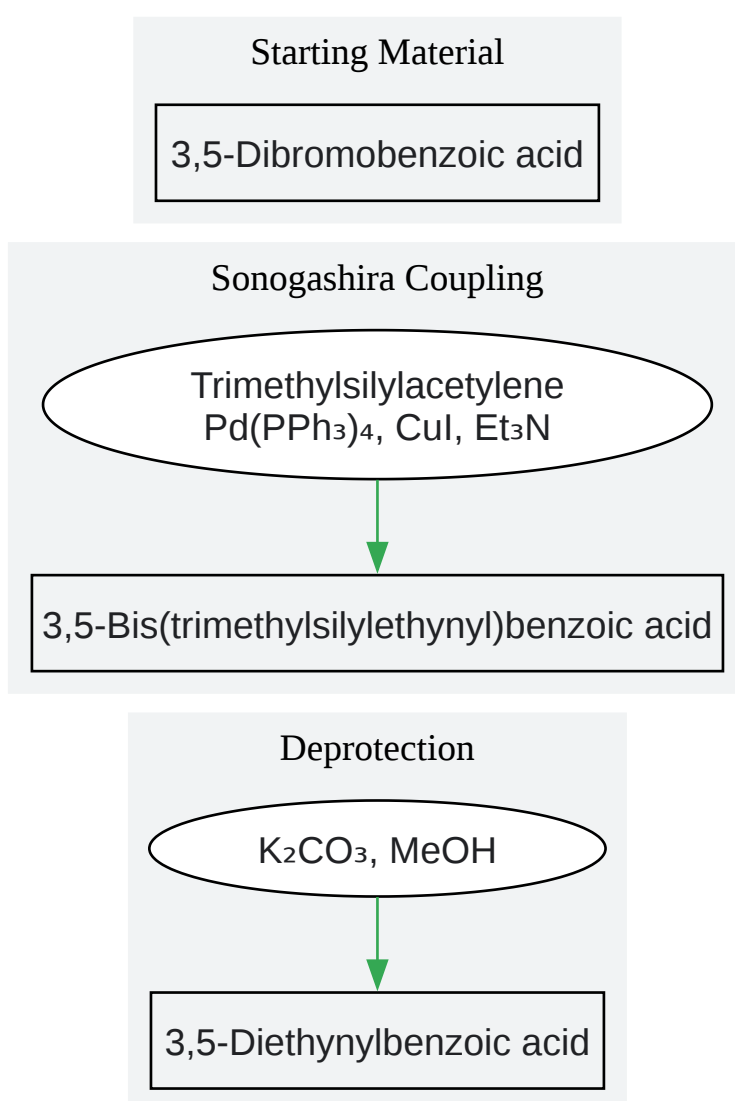
Technique	Data
<sup>1</sup> H NMR	Data not available in surveyed literature.
<sup>13</sup> C NMR	Data not available in surveyed literature.
IR Spectroscopy	Data not available in surveyed literature.
Mass Spectrometry	Data not available in surveyed literature.

Note: While specific experimental spectra for **3,5-diethynylbenzoic acid** are not available in the public domain literature, analogous spectral data for other substituted benzoic acids can provide an estimation of expected peak regions.

## Experimental Protocols

A detailed, experimentally verified synthesis protocol for **3,5-diethynylbenzoic acid** is not prominently available in peer-reviewed journals. However, a general synthetic approach can be inferred from standard organic chemistry transformations. A plausible synthetic route would involve the Sonogashira coupling of a di-halogenated benzoic acid derivative with a protected acetylene, followed by deprotection.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical synthesis of **3,5-diethynylbenzoic acid**.

Detailed Hypothetical Protocol:

#### Step 1: Sonogashira Coupling

- To a solution of 3,5-dibromobenzoic acid in a suitable solvent (e.g., triethylamine or a mixture of toluene and water) in a Schlenk flask, add a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)) and a copper(I) co-catalyst (e.g., copper(I) iodide).
- De-gas the mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-20 minutes.
- Add trimethylsilylacetylene to the reaction mixture.
- Heat the reaction mixture under an inert atmosphere at a suitable temperature (e.g., 70-80 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature and perform an aqueous work-up. Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 3,5-bis(trimethylsilylethynyl)benzoic acid.

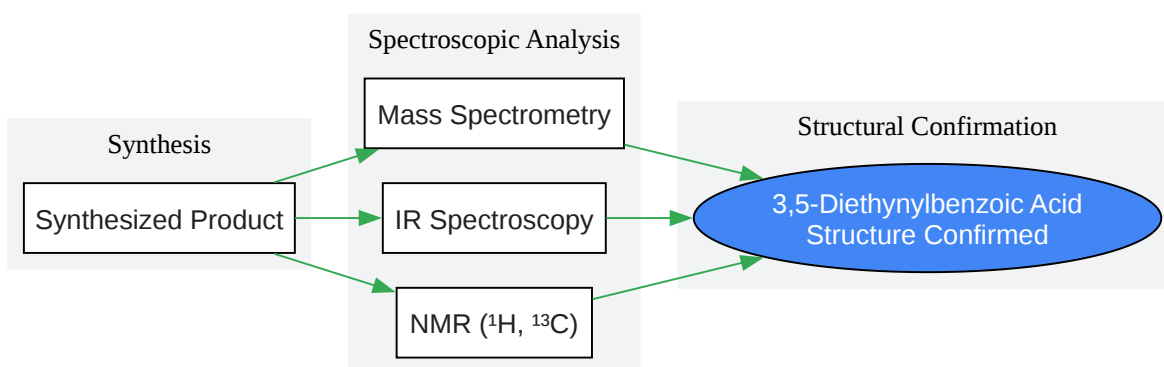
#### Step 2: Deprotection of Silyl Groups

- Dissolve the 3,5-bis(trimethylsilylethynyl)benzoic acid in a suitable solvent such as methanol or a mixture of tetrahydrofuran and methanol.
- Add a mild base, such as potassium carbonate or potassium fluoride.
- Stir the reaction mixture at room temperature and monitor the deprotection by TLC.
- Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., 1 M HCl).

- Extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Recrystallize the crude product from a suitable solvent system to obtain pure **3,5-diethynylbenzoic acid**.

## Logical Relationship of Characterization

The structural confirmation of **3,5-diethynylbenzoic acid** relies on a combination of spectroscopic techniques. The logical workflow for characterization is depicted below.



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Caption: Workflow for the structural characterization of **3,5-diethynylbenzoic acid**.

## Conclusion

**3,5-Diethynylbenzoic acid** is a valuable synthetic intermediate with significant potential in various fields of chemical research and development. While detailed experimental data is not widely disseminated in publicly accessible literature, this guide provides a foundational understanding of its structure, properties, and a plausible synthetic strategy. Further research and publication of detailed characterization data would be highly beneficial to the scientific

community, facilitating its broader application in the design and synthesis of novel functional molecules.

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## References

- 1. 3,5-Diethynylbenzoic acid | C<sub>11</sub>H<sub>6</sub>O<sub>2</sub> | CID 12034115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Diethynylbenzoic acid | 883106-26-1 [sigmaaldrich.com]
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